

# Quizalofop-P toxicity and ecotoxicity profile

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## Compound Focus: Quizalofop-P

CAS No.: 100646-51-3

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## Mammalian and Cellular Toxicity Profile

The toxicity profile of **Quizalofop-P-ethyl** (QpE) varies from slightly toxic in mammals to demonstrating more significant effects in human cell models, with commercial formulations often being more toxic than the active ingredient alone.

**Table 1: Mammalian and Cellular Toxicity of Quizalofop-P-ethyl**

Aspect	Test System / Organism	Key Findings / Endpoints	Source / Context
Acute Toxicity	Rat (Oral LD <sub>50</sub> )	1182 - 1670 mg/kg (slightly toxic) [1]	
	Rat (Inhalation LC <sub>50</sub> )	5.8 mg/L (technical, 4-hour) [1]	
	Rabbit (Dermal LD <sub>50</sub> )	>2000 mg/kg (slightly toxic) [1]	
Chronic Toxicity	Rat (90-day)	Liver lesions & increased liver weight at ≥6.4 mg/kg/day [1]	
	Dog (1-year)	No observed effects at up to 10 mg/kg/day [1]	

Aspect	Test System / Organism	Key Findings / Endpoints	Source / Context
Reproductive Toxicity	Rat (Two-generational)	Increased liver weights in offspring at $\geq 2.5$ mg/kg/day [1]	
Developmental Toxicity	Rat (Teratogenicity)	No teratogenic effects at up to 300 mg/kg/day [1]	
Mutagenicity	Ames Test, Chinese Hamster Ovary Cells	No mutagenic or genotoxic activity observed [1]	
Carcinogenicity	Mouse (18-month study)	No carcinogenic or tumor-causing activity reported [1]	
Cytotoxicity & Oxidative Stress	Human Hepatoma (HepG2) Cells	Cytotoxicity induced; Reactive Oxygen Species (ROS) generation detected. Commercial formulation (Targa Super) was more toxic than QpE alone [2]	
	ToxTracker Assay (Stem Cells)	Induced oxidative stress and an unfolded protein response, suggesting potential mechanisms related to carcinogenicity [2]	

## Ecotoxicity and Environmental Fate

QpE presents a significant hazard to aquatic life, particularly to fish, while its potential for groundwater contamination is low due to its strong adsorption to soil.

**Table 2: Ecotoxicity and Environmental Fate of Quizalofop-P-ethyl**

Category	Test System / Aspect	Key Findings / Endpoints	Source / Context
Avian Toxicity	Bobwhite Quail (8-day dietary LC <sub>50</sub> )	>5000 ppm (practically non-toxic) [1]	

Category	Test System / Aspect	Key Findings / Endpoints	Source / Context
Aquatic Toxicity	Rainbow Trout (96-h LC <sub>50</sub> )	10.7 mg/L [1]	
	Bluegill Sunfish (96-h LC <sub>50</sub> )	0.46 - 2.8 mg/L (highly to very highly toxic) [1]	
	Zebrafish Embryo (96-h LC <sub>50</sub> )	0.23 mg/L [3]	Study details in [3]
Other Organisms	Bees (48-h contact LD <sub>50</sub> )	>100 µg/bee (practically non-toxic) [1]	
Environmental Fate	Soil Half-life	~60 days (moderately persistent) [1]	
	Soil Adsorption	High; K <sub>oc</sub> of 510 (strongly adsorbed, low leaching potential) [1]	
	Mobility in Water	Low mobility; should not leach significantly [1]	

## Detailed Experimental Protocols

For researchers looking to replicate or design related studies, here are the methodologies from key cited papers.

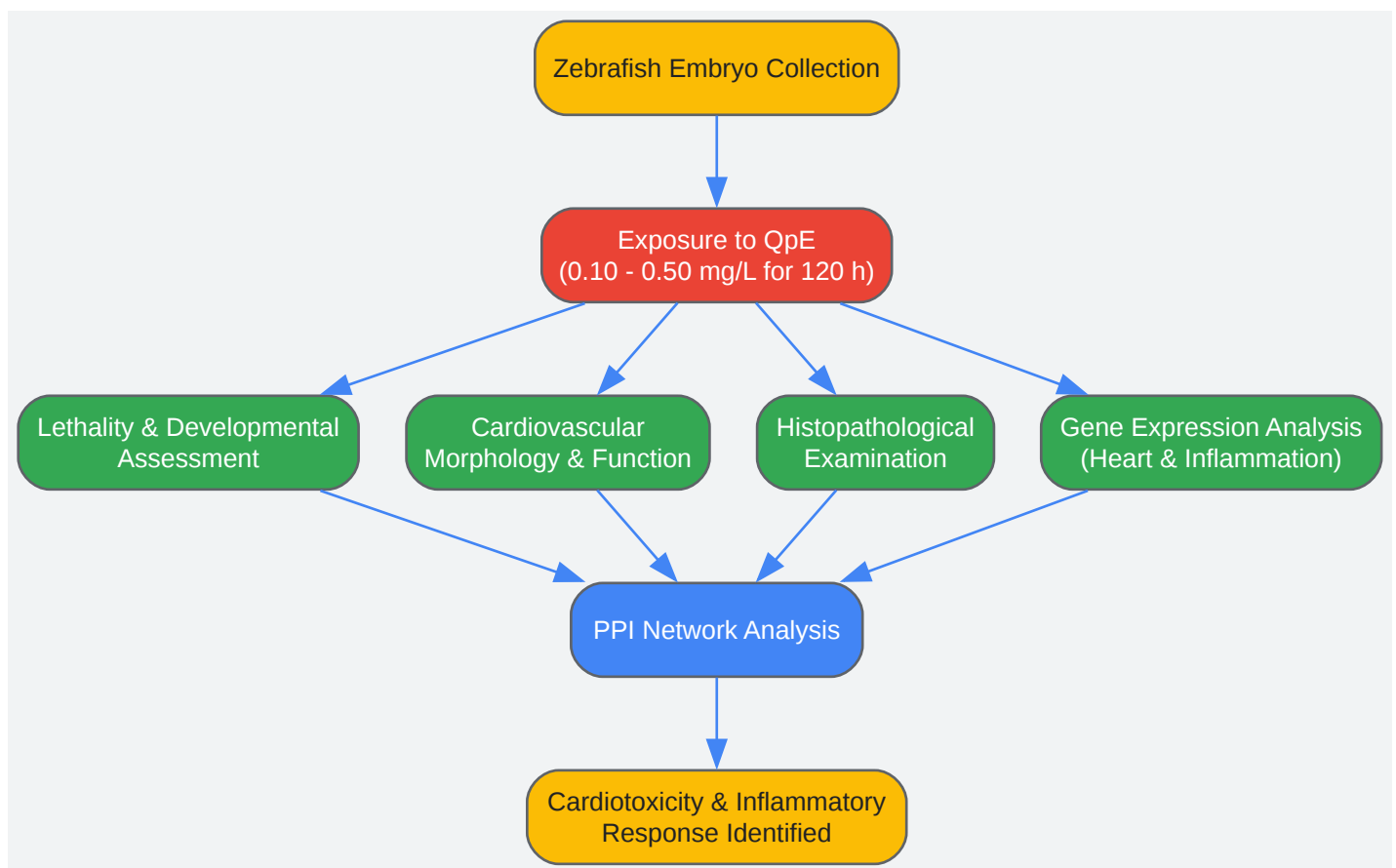
**1. Protocol: Zebrafish Embryo Toxicity and Cardiotoxicity [3]** This study investigated the developmental and cardiac toxicity of QpE on zebrafish embryos.

- **Test Organism:** Zebrafish (*Danio rerio*) embryos.
- **Test Substance:** **Quizalofop-P**-ethyl (≥98% purity).
- **Exposure Design:**
  - Embryos were exposed to 0.10, 0.20, 0.30, 0.40, and 0.50 mg/L of QpE for 120 hours post-fertilization (hpf).
  - The LC<sub>50</sub> at 96 hpf was determined to be 0.23 mg/L.

- **Endpoint Assessments:**

- **Lethality & Development:** Mortality rate, hatching rate, and morphological defects were monitored.
- **Cardiovascular Function:** Heart morphology and performance (e.g., heart rate, pericardial edema) were assessed.
- **Histopathology & Inflammation:** Heart tissue was examined for structural changes and inflammatory response (e.g., neutrophil infiltration).
- **Gene Expression:** The expression levels of genes related to heart development (e.g., *vmhc*, *myh6*) and inflammation (e.g., *tnfa*, *il1b*) were analyzed using qPCR. A protein-protein interaction (PPI) network was constructed to explore connections between these genes.

The experimental workflow for this study is outlined below.



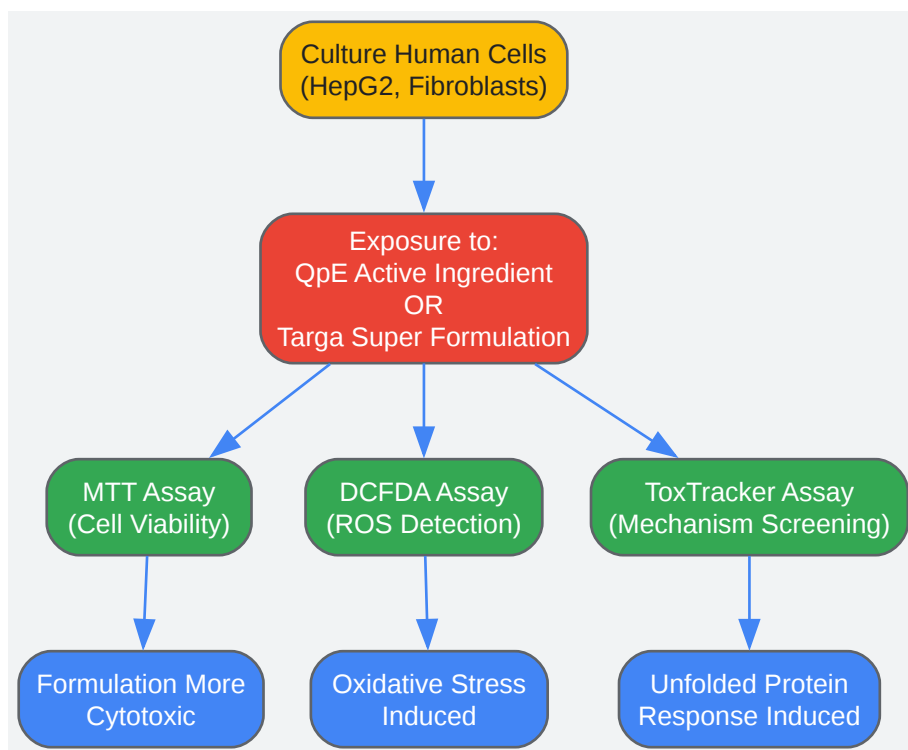
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*Experimental workflow for zebrafish embryo toxicity study*

**2. Protocol: Cytotoxicity and Oxidative Stress in Human Cells [2]** This study compared the toxicity of herbicide active ingredients, including QpE, to their commercial formulations in human cell lines.

- **Cell Lines:** Human hepatoma HepG2 cells and immortalised human fibroblasts.
- **Test Substances:** QpE active ingredient and its commercial formulation, Targa Super.
- **Cytotoxicity Assay (MTT Assay):**
  - Cells were exposed to a range of concentrations of the test substances.
  - After exposure, MTT solution was added, and the resulting formazan crystals were dissolved. The absorbance was measured to determine cell viability (IC<sub>50</sub> values were calculated).
- **Oxidative Stress Measurement (DCFDA Assay):**
  - Cells were loaded with a fluorescent probe (DCFH-DA).
  - Upon exposure to ROS, the probe becomes fluorescent. Fluorescence intensity was measured to quantify ROS generation.
- **Mechanistic Toxicity (ToxTracker Assay):**
  - This assay uses mouse embryonic stem cells with fluorescent reporters for specific pathways.
  - Cells were exposed to QpE and Targa Super, and activation of reporters for oxidative stress and the unfolded protein response was monitored.

The logical flow for the cellular toxicity assessment is as follows.



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*Logical flow of cellular toxicity assessment*

## Key Conclusions for Risk Assessment

- **Formulation vs. Active Ingredient:** The commercial formulation Targa Super was more cytotoxic than **quizalofop-P**-ethyl alone in human cell models [2]. This underscores the importance of evaluating full formulations in regulatory risk assessments, not just active ingredients.
- **Aquatic Hazard:** QpE is highly toxic to fish, with a 96-hour LC<sub>50</sub> in bluegill sunfish as low as 0.46 mg/L [1]. The zebrafish embryo LC<sub>50</sub> of 0.23 mg/L and the observed cardiotoxicity [3] confirm a significant risk to aquatic vertebrates.
- **Mechanisms of Action:** Beyond its primary mode of action in plants (ACCase inhibition), QpE induces oxidative stress and an unfolded protein response in mammalian cells [2]. In zebrafish, it disrupts the expression of genes critical for heart development and triggers inflammation [3].

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## References

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To cite this document: Smolecule. [Quizalofop-P toxicity and ecotoxicity profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b001433#quizalofop-p-toxicity-and-ecotoxicity-profile>]

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